

Technical Guide: Solubility Profile of Bromo-Dinitroaniline Derivatives

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Compound of Interest

Compound Name: 2-Bromo-3,5-dinitroaniline

Cat. No.: B15421743

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a detailed overview of the available solubility data for bromo-dinitroaniline compounds, with a specific focus on isomers of interest in pharmaceutical and chemical research. Due to a lack of specific quantitative data for **2-Bromo-3,5-dinitroaniline** in publicly accessible literature, this guide presents solubility information for the closely related isomer, 2-Bromo-4,6-dinitroaniline, and the parent compound, 2,4-dinitroaniline. This information serves as a valuable proxy for understanding the solubility characteristics of this class of compounds.

Quantitative Solubility Data

Precise quantitative solubility data for **2-Bromo-3,5-dinitroaniline** is not readily available in the reviewed literature. However, data for structurally similar compounds provides critical insights into their solution behavior.

Solubility of 2-Bromo-4,6-dinitroaniline

A qualitative assessment of 2-Bromo-4,6-dinitroaniline's solubility has been reported. This data is crucial for initial solvent screening and formulation development.

Solvent	Temperature	Solubility
Water	70 °F	< 1 mg/mL
Hot Acetic Acid	Elevated	Soluble
Hot Alcohol	Elevated	Very Soluble
Hot Acetone	Elevated	Very Soluble

Table 1: Qualitative solubility of 2-Bromo-4,6-dinitroaniline.[1]

Solubility of 2,4-Dinitroaniline

A comprehensive study on 2,4-dinitroaniline provides quantitative mole fraction solubility (x_1) across a range of temperatures in various organic solvents. This data is instrumental for thermodynamic modeling and process design.

Temperature (K)	Methanol	Ethanol	Isopropanol	n-Propanol	1-Butanol	Ethyl Acetate	Toluene	Acetone	Acetonitrile
278.15	0.00358	0.00421	0.00305	0.00336	0.00438	0.01592	0.00198	0.04581	0.01207
283.15	0.00441	0.00523	0.00378	0.00416	0.00541	0.01913	0.00241	0.05432	0.01463
288.15	0.00542	0.00647	0.00468	0.00514	0.00668	0.02289	0.00293	0.06421	0.01768
293.15	0.00663	0.00796	0.00579	0.00634	0.00824	0.02734	0.00354	0.07563	0.02131
298.15	0.00808	0.00976	0.00715	0.00781	0.01015	0.03259	0.00428	0.08871	0.02561
303.15	0.00981	0.01193	0.00881	0.00961	0.01247	0.03878	0.00517	0.10362	0.03069
308.15	0.01186	0.01453	0.01082	0.01180	0.01529	0.04606	0.00623	0.12053	0.03668
313.15	0.01429	0.01764	0.01325	0.01445	0.01869	0.05459	0.00749	0.13961	0.04371
318.15	0.01716	0.02135	0.01618	0.01766	0.02281	0.06454	0.00900	0.16104	0.05193

Table 2: Mole fraction solubility (x_1) of 2,4-dinitroaniline in various solvents at different temperatures.[\[2\]](#)

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The following section details a common and reliable method for obtaining the quantitative solubility data presented above.

Isothermal Saturation Method

The solubility of 2,4-dinitroaniline was determined using the isothermal saturation method.^[2] This technique involves preparing a saturated solution at a constant temperature and then quantifying the concentration of the solute.

Apparatus:

- Jacketed glass vessel (for temperature control)
- Magnetic stirrer
- Thermostatic water bath
- High-Performance Liquid Chromatography (HPLC) system
- Analytical balance

Procedure:

- An excess amount of the solute (2,4-dinitroaniline) is added to a known volume of the selected solvent in the jacketed glass vessel.
- The mixture is continuously stirred at a constant, controlled temperature for a sufficient time to ensure equilibrium is reached.
- After stirring, the solution is allowed to settle for several hours to permit the undissolved solid to precipitate.
- A sample of the supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe fitted with a filter to remove any solid particles.
- The collected sample is immediately diluted with the mobile phase to prevent precipitation.
- The concentration of the solute in the diluted sample is determined by HPLC analysis.
- The experiment is repeated at different temperatures to obtain a solubility curve.

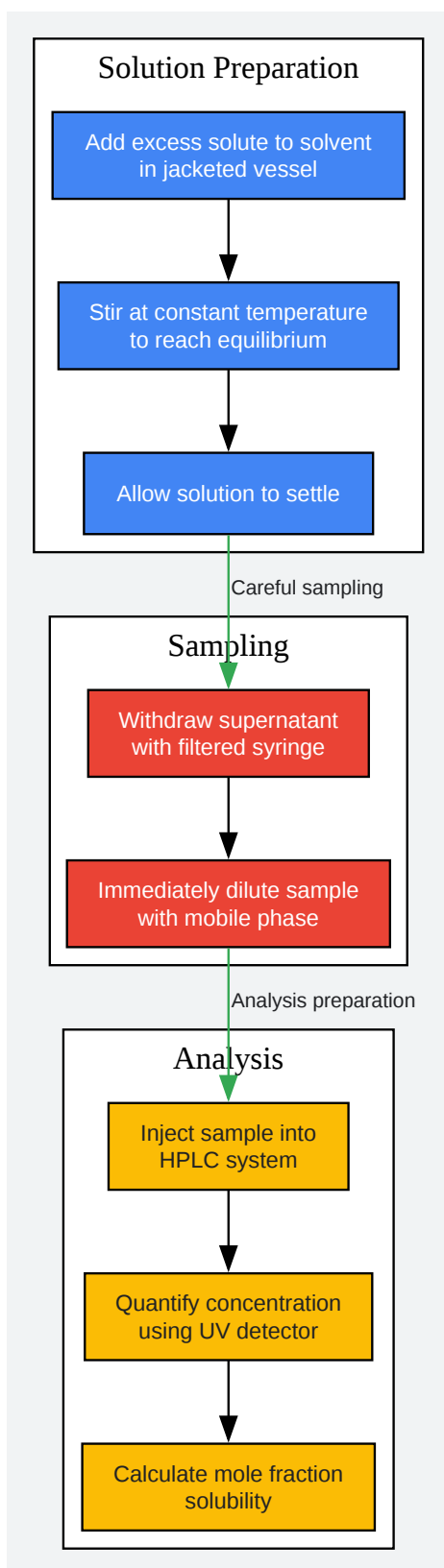
Analytical Method: High-Performance Liquid Chromatography (HPLC)

The concentration of 2,4-dinitroaniline in the saturated solutions was quantified using an Agilent-1260 HPLC system.^[2]

- Column: Reversed-phase LP-C18 column (250 mm × 4.6 mm)
- Column Temperature: 303.15 K
- Mobile Phase: Pure methanol
- Flow Rate: 1.0 mL·min⁻¹
- Detector: UV detector at a wavelength of 260 nm
- Quantification: Each measurement was performed in triplicate, and the average value was used to ensure accuracy and repeatability.^[2]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the isothermal saturation method for solubility determination.



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Caption: Workflow for isothermal saturation solubility determination.

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References

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